

Proper Disposal and Handling of TMP195 for Laboratory Professionals

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Compound of Interest

Compound Name: INF 195

Cat. No.: B15611257

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents like TMP195, a selective class IIa histone deacetylase (HDAC) inhibitor, are critical for ensuring laboratory safety and regulatory compliance.^[1] This guide provides a comprehensive overview of the necessary procedures for the safe disposal of TMP195, encompassing immediate safety precautions, step-by-step disposal instructions, and spill management protocols. Adherence to these guidelines is essential to minimize exposure risks and protect the environment.

TMP195 Chemical and Physical Properties

A summary of the key quantitative data for TMP195 is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₃ H ₁₉ F ₃ N ₄ O ₃
Molecular Weight	456.42 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO (up to 50 mM)
Storage (Solid)	Store at -20°C for up to 3 years ^[1]
Storage (in Solvent)	Store at -80°C ^[1]

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle TMP195 with the appropriate safety measures to minimize exposure risks.

Personal Protective Equipment (PPE): Always wear the following PPE when handling TMP195:

- Eye Protection: Safety goggles with side-shields.[\[1\]](#)
- Hand Protection: Chemical-resistant protective gloves (e.g., nitrile).[\[1\]](#)
- Body Protection: An impervious lab coat or clothing.[\[1\]](#)
- Respiratory Protection: A suitable respirator should be used if there is a risk of inhaling dust or aerosols.[\[1\]](#)

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Ensure that a safety shower and eye wash station are readily accessible.[\[1\]](#)

Handling Recommendations:

- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in areas where TMP195 is handled.[\[1\]](#)

Step-by-Step Disposal Procedure for TMP195

The disposal of TMP195 must be carried out in a manner that ensures safety and regulatory compliance. All waste containing TMP195 should be treated as hazardous chemical waste.

Step 1: Waste Segregation and Collection

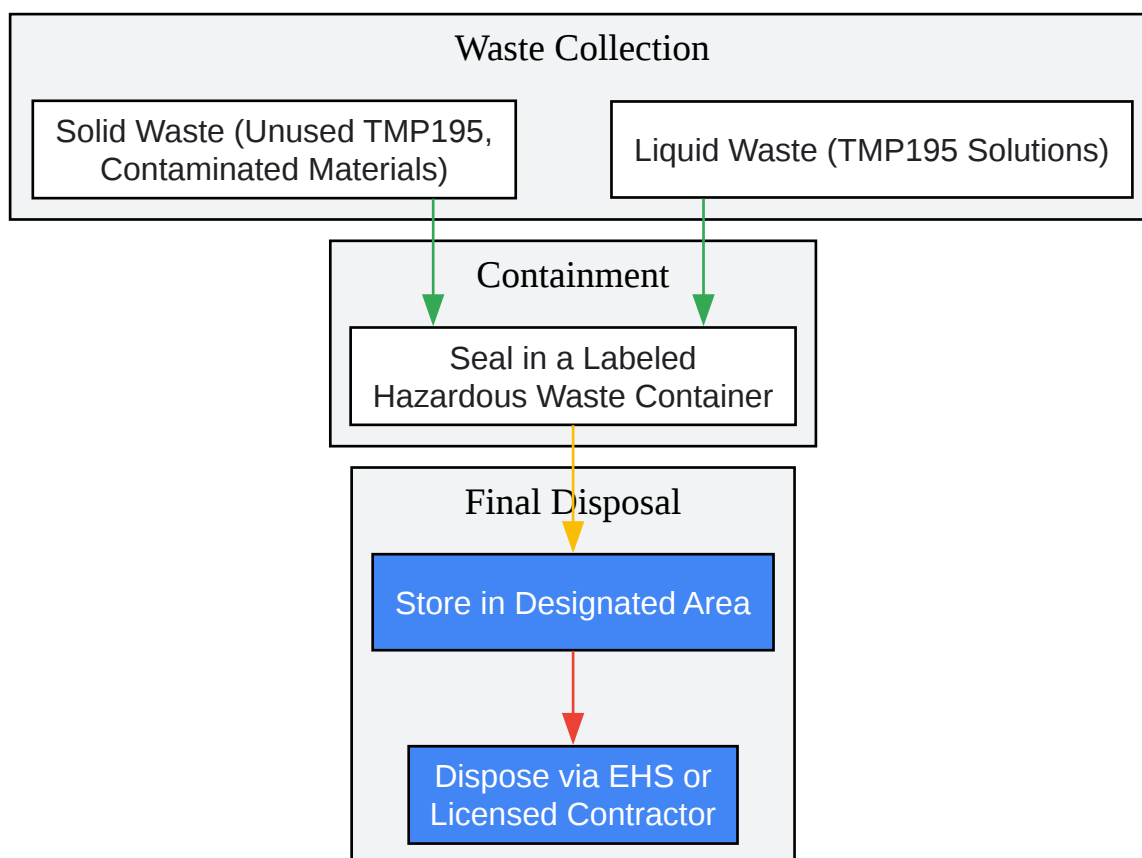
- Solid Waste: Place any unused or expired solid TMP195 into a clearly labeled, sealed container designated for hazardous chemical waste. Contaminated materials such as

weighing paper, pipette tips, and gloves should also be collected in this container.[1]

- Liquid Waste: Collect all solutions containing TMP195 in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.[1]

Step 2: Labeling The waste container must be labeled with "Hazardous Waste," the full chemical name "TMP195," and any other identifiers required by your institution's environmental health and safety (EHS) department.[1]

Step 3: Storage and Disposal Store the sealed hazardous waste containers in a designated, secure area away from incompatible materials. Arrange for disposal through your institution's EHS department or a licensed hazardous waste disposal contractor.



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TMP195 Disposal Workflow

Spill Management Protocol

In the event of a spill, follow these procedures:

- Immediate Action: Evacuate non-essential personnel from the immediate area.[1]
- Containment: For liquid spills, absorb the material with an inert, non-combustible absorbent material such as vermiculite, dry sand, or earth.[1] For solid spills, carefully sweep or vacuum the material, avoiding dust generation.[1]
- Collection: Place the contained material and any contaminated cleaning supplies into a sealed, labeled hazardous waste container for disposal.[1]
- Decontamination: Clean the spill area with a suitable solvent (e.g., alcohol), followed by a thorough wash.[1]

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References

- 1. benchchem.com [benchchem.com]
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